

1-octadecanoyl-sn-glycero-3-phosphocholine

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Stearoyl-sn-glycero-3-phosphocholine

CAS No.: 19420-57-6

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Chemical Identity and Nomenclature

1-Octadecanoyl-*sn*-glycero-3-phosphocholine is more commonly known as a lysophosphatidylcholine (LPC) with a stearoyl (18:0) fatty acid chain.

Property	Description
Common Name	1-Stearoyl- <i>sn</i> -glycero-3-phosphocholine; 18:0 LysoPC [1]
IUPAC Name	(2R)-2-hydroxy-3-(octadecanoyloxy)propyl 2-(trimethylazaniumyl)ethyl phosphate [1]
Molecular Formula	C ₂₆ H ₅₄ NO ₇ P [1]
Molecular Weight	523.692 g/mol [1]
InChI Key	IHNKQIMGVNPMTC-RUZDIDTESA-N [1]
CAS Number	Information not located in results
Critical Micelle Concentration (CMC)	Information not located in results

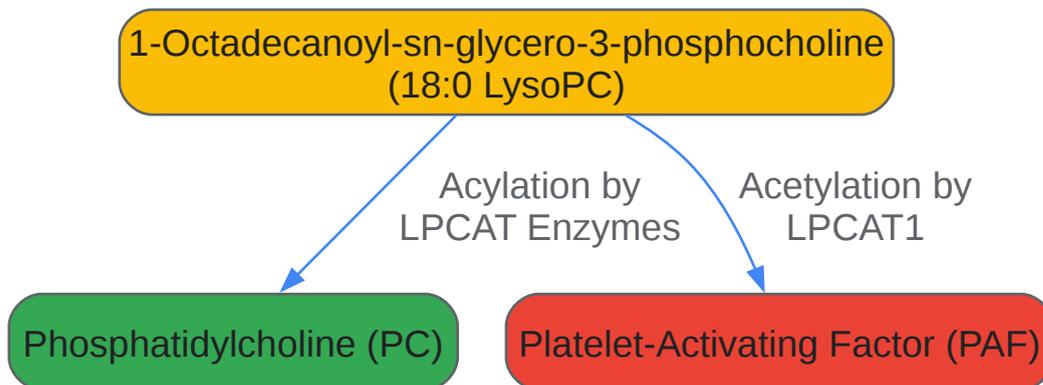
This molecule is a key single-chain phospholipid and an intermediate in the **Lands' cycle**, the primary pathway for phospholipid remodeling in cells to achieve specific fatty acid compositions [2].

Biological Role and Significance

This lysophospholipid is not just an intermediate; it has significant biological roles and research applications:

- **Metabolic Intermediate:** It is a substrate for Lysophosphatidylcholine Acyltransferases (LPCATs), enzymes that re-acylate it to form phosphatidylcholine (PC) in the Lands' cycle [2]. Its presence and metabolism are crucial for maintaining membrane lipid homeostasis.
- **Role in Surfactant Production:** The enzyme LPCAT1, which uses this and similar lipids as a substrate, is highly expressed in alveolar type II cells in the lung. This indicates its vital role in the production of pulmonary surfactant [2].
- **Precursor in PAF Biosynthesis:** Under the action of the enzyme LPCAT1, this molecule can also participate in the non-inflammatory biosynthetic pathway of Platelet-activating Factor (PAF), a potent lipid signaling molecule [2].

The diagram below illustrates its central role in these key metabolic pathways.



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Metabolic pathways of 18:0 LysoPC via LPCAT enzymes.

Research and Application Context

While specific protocols for 18:0 LysoPC were not found, the search results highlight its importance in broader research contexts:

- **Membrane Biophysics:** Studies on related phosphatidylcholines (like DSPC) are fundamental for understanding lipid bilayer properties, such as gel to fluid phase transitions, which are critical for designing lipid nanoparticles (LNPs) [3] [4].
- **Drug Delivery:** Phosphatidylcholines are key components in the formulation of **lipid nanoparticles (LNPs)** used in pharmaceutical applications, notably in mRNA vaccines like those for COVID-19 [3]. While 1,2-distearoyl-*sn*-glycero-3-phosphocholine (DSPC) is explicitly mentioned in this role [3], lysophosphatidylcholines are important in the overall metabolism and engineering of these delivery systems.

A Guide for Further Research

To build a complete experimental whitepaper, you will need to consult specialized scientific resources. Here is a potential workflow to obtain the missing detailed information:



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Workflow for obtaining detailed compound data.

- **Confirm Identity and Purity:** Use the provided **InChI Key (IHNKQIMGVNPMT-C-RUZDIDTESA-N)** to search open databases like PubChem [5] or ChEBI for analytical data (e.g., mass spectrometry, NMR spectra) and confirmed CAS numbers.
- **Find Specific Protocols:** Search specialized literature databases (e.g., PubMed, Google Scholar) for the enzyme **LPCAT**. The cited papers by Zhao et al. (2008) and Nakanishi et al. (2006) are excellent starting points for detailed assay methodologies using this substrate [2].
- **Locate Physical Data:** Search chemical supplier catalogs (e.g., Avanti Polar Lipids, Cayman Chemical) for datasheets on 1-Stearoyl-*sn*-glycero-3-phosphocholine, which often list physical-chemical properties like CMC.
- **Investigate Applications:** Explore recent review articles on "lysophospholipid biology" or "lipid nanoparticle formulation" to understand the current application landscape.

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References

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3. Distearoylphosphatidylcholine [en.wikipedia.org]
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To cite this document: Smolecule. [1-octadecanoyl-sn-glycero-3-phosphocholine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b580141#1-octadecanoyl-sn-glycero-3-phosphocholine>]

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